

Occidentalol CAS number and chemical identifiers

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Compound of Interest

Compound Name: Occidentalol

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Occidentalol: A Comprehensive Technical Guide A Deep Dive into the Chemical Identity, Isolation, and Biological Significance of a Promising Sesquiterpenoid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Occidentalol**, a naturally occurring sesquiterpenoid alcohol. This document consolidates critical chemical data, outlines detailed experimental protocols for its isolation and analysis, and explores its potential biological activities, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Identity of Occidentalol

Occidentalol is a bicyclic sesquiterpenoid that has been identified in various plant species, notably in the essential oils of *Platycladus orientalis* (formerly *Thuja orientalis*). Its chemical structure and properties are well-characterized, and the following table summarizes its key chemical identifiers.

Identifier Type	Value
CAS Number	473-17-6
Molecular Formula	C ₁₅ H ₂₄ O
Molecular Weight	220.35 g/mol
IUPAC Name	(1R,4aS,8aS)-1,2,3,4,4a,5,6,8a-Octahydro-4a,8-dimethyl-2-(1-methylethenyl)naphthalen-1-ol
InChI	InChI=1S/C15H24O/c1-10(2)12-6-8-15(4)9-5-7-11(13(15)12)14(3,16)15/h11-13,16H,5-9H2,1-4H3/t11-,12+,13+,15+/m1/s1
InChIKey	AMZWKSYAMHGGSR-GZBFAFLISA-N
SMILES	<chem>CC1=C[C@@H]2CC--INVALID-LINK--(O)[C@H]2--INVALID-LINK--C(C)=C</chem>
PubChem CID	10114

Experimental Protocols

The isolation, purification, and analysis of **Occidentalol** from natural sources are critical for its further study. The following sections provide detailed methodologies for these processes.

Isolation and Purification of Occidentalol from *Platycladus orientalis*

This protocol describes a representative method for the extraction of essential oil from *Platycladus orientalis* and the subsequent isolation of **Occidentalol**.

1. Plant Material and Essential Oil Extraction:

- Fresh leaves of *Platycladus orientalis* are collected and air-dried in the shade.
- The dried leaves are powdered and subjected to hydrodistillation for 3-4 hours using a Clevenger-type apparatus.

- The collected essential oil is dried over anhydrous sodium sulfate and stored at 4°C in a sealed, dark vial.

2. Fractional Distillation of the Essential Oil:

- The crude essential oil is subjected to fractional distillation under reduced pressure to separate the constituents based on their boiling points.^{[1][2]}
- The distillation is performed using a vacuum distillation apparatus with a fractionating column.
- Fractions are collected at different temperature ranges. **Occidentalol**, being a sesquiterpenoid alcohol, is expected to be in the higher boiling point fractions.

3. Purification by Column Chromatography:

- The **Occidentalol**-rich fraction obtained from distillation is further purified using column chromatography.^[3]
- Stationary Phase: Silica gel (60-120 mesh) is used as the adsorbent. The silica gel is activated by heating at 110°C for 2 hours before use.
- Column Packing: The column is packed with a slurry of silica gel in a non-polar solvent (e.g., n-hexane).
- Sample Loading: The concentrated fraction is adsorbed onto a small amount of silica gel and loaded onto the top of the column.
- Elution: A solvent gradient is used to elute the compounds. The polarity of the mobile phase is gradually increased. A typical gradient could be:
 - n-hexane (100%)
 - n-hexane:ethyl acetate (98:2, v/v)
 - n-hexane:ethyl acetate (95:5, v/v)
 - n-hexane:ethyl acetate (90:10, v/v)

- n-hexane:ethyl acetate (80:20, v/v)
- Fraction Collection: Eluted fractions are collected in separate tubes.
- Analysis of Fractions: Each fraction is analyzed by Thin Layer Chromatography (TLC) to identify the fractions containing **Occidentalol**. The TLC plates are visualized under UV light and by staining with an appropriate reagent (e.g., anisaldehyde-sulfuric acid).
- Fractions containing pure **Occidentalol** are pooled and the solvent is evaporated under reduced pressure.

Analytical Characterization of Occidentalol

1. Gas Chromatography-Mass Spectrometry (GC-MS):

- Instrument: A GC-MS system equipped with a capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μ m film thickness) is used.^{[4][5][6][7][8]}
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 min.
 - Ramp: Increase to 240°C at a rate of 3°C/min.
 - Final hold: 240°C for 10 min.
- Injector Temperature: 250°C.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- Mass Range: m/z 40-500.

- Identification: **Occidentalol** is identified by its retention time and comparison of its mass spectrum with reference spectra in databases (e.g., NIST, Wiley).

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- NMR spectroscopy is used for the structural elucidation of the purified **Occidentalol**.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Solvent: Deuterated chloroform (CDCl_3).
- ^1H NMR: Spectra are recorded on a 400 MHz or higher spectrometer. Chemical shifts are reported in ppm relative to tetramethylsilane (TMS) as an internal standard.
- ^{13}C NMR: Spectra are recorded on a 100 MHz or higher spectrometer. Chemical shifts are reported in ppm relative to CDCl_3 (δ 77.16 ppm).
- 2D NMR: Techniques such as COSY, HSQC, and HMBC are used to confirm the structure and assign all proton and carbon signals.

Potential Biological Activities and Signaling Pathways

While research specifically on isolated **Occidentalol** is ongoing, studies on essential oils and extracts from plants containing this compound suggest potential biological activities. The following sections discuss these potential effects and the signaling pathways that may be involved. It is important to note that these activities are often attributed to the complex mixture of compounds in the extracts, and further research is needed to determine the specific contribution of **Occidentalol**.

Anti-inflammatory Activity

Extracts from plants known to contain **Occidentalol** have demonstrated anti-inflammatory properties. The potential mechanism may involve the modulation of key inflammatory signaling pathways.

- NF- κ B Signaling Pathway: The Nuclear Factor-kappa B (NF- κ B) pathway is a crucial regulator of inflammation.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) Natural compounds have been shown to inhibit the

activation of NF- κ B, thereby reducing the expression of pro-inflammatory cytokines and enzymes. It is plausible that **Occidentalol** could contribute to the anti-inflammatory effects of these plant extracts by interfering with this pathway.

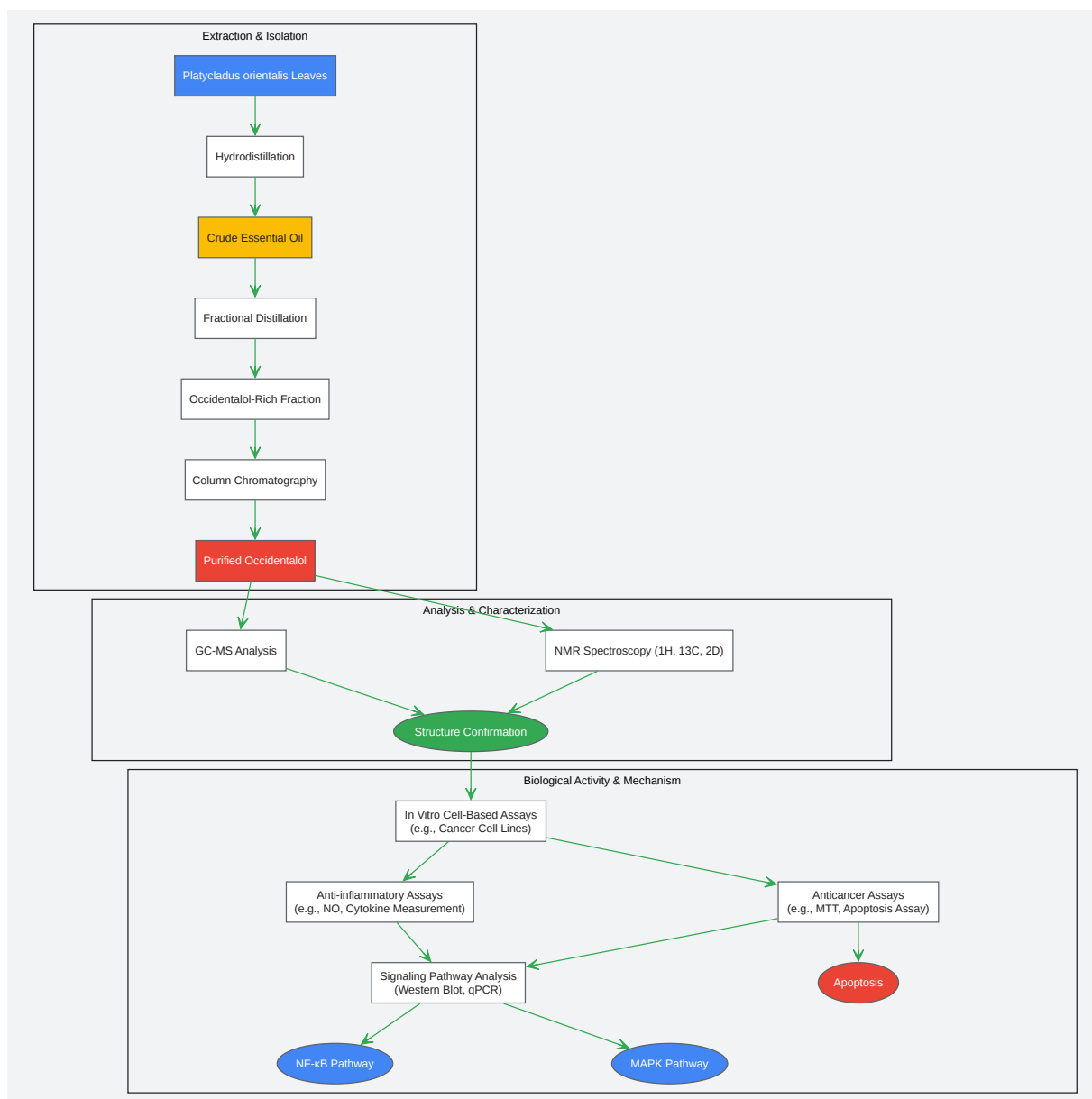
Anticancer Activity and Apoptosis Induction

Various natural products exhibit anticancer properties by inducing apoptosis (programmed cell death) in cancer cells.[17][18][19][20][21]

- **MAPK Signaling Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in regulating cell proliferation, differentiation, and apoptosis.[22][23][24][25] Dysregulation of this pathway is common in cancer. Some natural compounds can modulate the MAPK pathway to promote apoptosis in cancer cells.
- **Induction of Apoptosis:** The apoptotic process is complex and can be initiated through intrinsic (mitochondrial) and extrinsic (death receptor) pathways. Natural compounds can trigger apoptosis by altering the expression of pro-apoptotic (e.g., Bax, Bak) and anti-apoptotic (e.g., Bcl-2, Bcl-xL) proteins, leading to the activation of caspases, which are the executioners of apoptosis.

Logical Workflow for Occidentalol Research

The following diagram illustrates a logical workflow for the study of **Occidentalol**, from its source to the investigation of its biological activity.

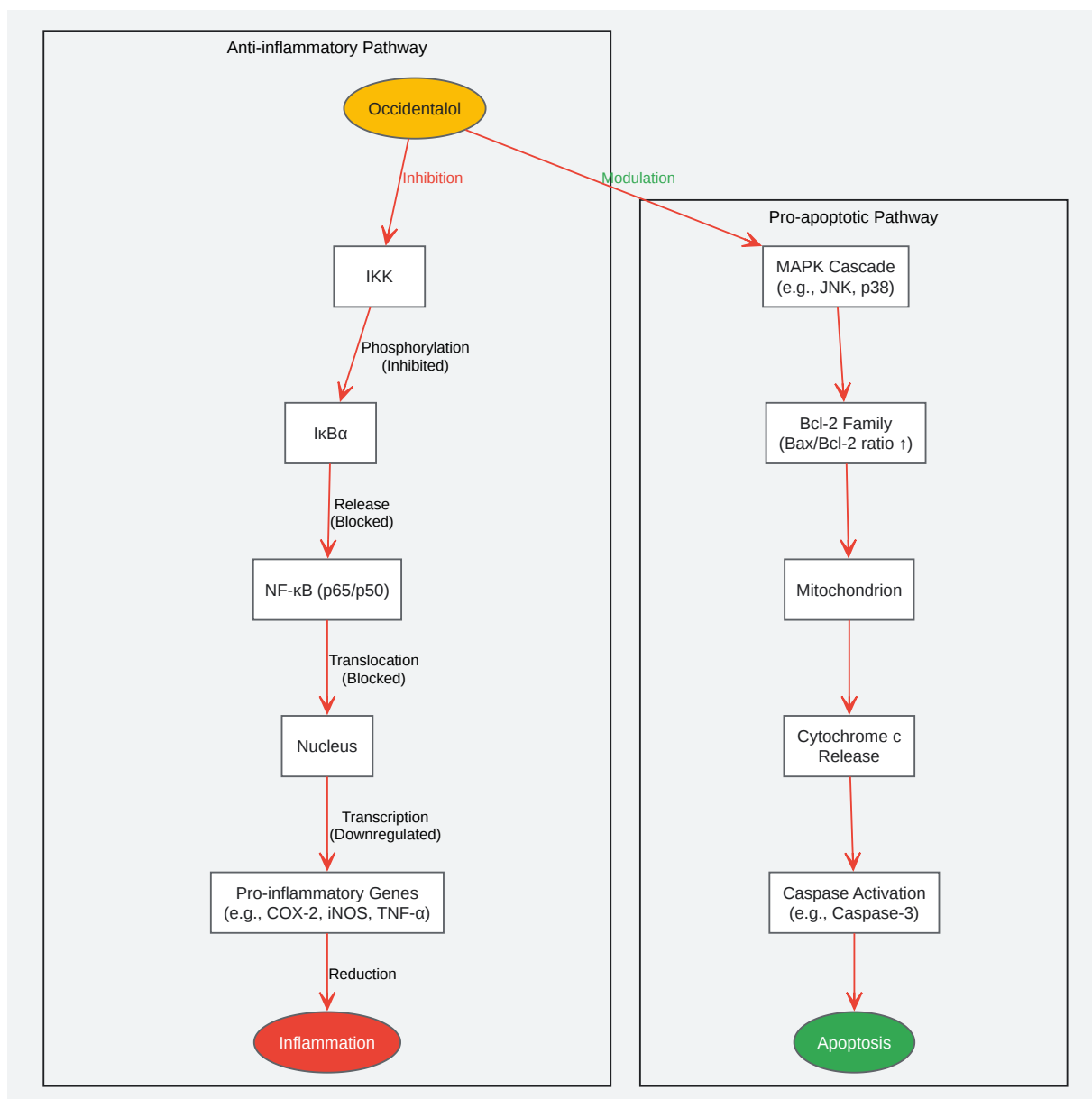


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Caption: Workflow for **Occidentolol** research.

Signaling Pathway Diagram: Potential Mechanism of Action

The following diagram illustrates a simplified, hypothetical signaling pathway through which **Occidentalol** might exert anti-inflammatory and pro-apoptotic effects, based on the known actions of other natural products.



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Caption: Potential signaling pathways of **Occidentalol**.

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